

# Commercial suppliers and purchasing of 4-Isopropylthiophenol

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## Compound of Interest

Compound Name: 4-Isopropylthiophenol

Cat. No.: B048623

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An In-depth Technical Guide to the Commercial Sourcing and Purchasing of **4-Isopropylthiophenol** for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Isopropylthiophenol** (CAS No. 4946-14-9), also known as 4-isopropylbenzenethiol, is a crucial intermediate in various fields of chemical synthesis.<sup>[1][2]</sup> Its unique molecular structure, featuring a thiol group and an isopropyl substituent on a benzene ring, makes it a versatile building block in the pharmaceutical and agrochemical industries.<sup>[2][3]</sup> This guide provides an in-depth overview of the commercial landscape for sourcing **4-Isopropylthiophenol**, including key suppliers, purchasing considerations, and quality control measures pertinent to research, development, and manufacturing.

## Commercial Suppliers and Product Specifications

A diverse range of chemical suppliers offer **4-Isopropylthiophenol**, from large-scale manufacturers to specialized distributors catering to research and development needs. The purity of the compound is a critical factor, with most suppliers offering grades of 95% or higher.<sup>[4]</sup> Pricing can vary significantly based on the supplier, quantity, and purity. Below is a summary of prominent commercial suppliers and their typical product offerings.

Supplier	Contact Information	Available Quantities	Purity	Price (USD)	Notes
TCI (Shanghai) Development Co., Ltd.	--INVALID-LINK--	Research to bulk quantities	>94.0% (GC)	Varies	Offers detailed specifications and safety information. <a href="#">[5]</a>
Sigma-Aldrich (Merck)	Website	1g and larger	95%	\$29.70 for 1g	A well-established supplier for research-grade chemicals. <a href="#">[4]</a>
Apollo Scientific	--INVALID-LINK--	25g, 100g, 500g	Technical grade	£16.00 for 25g	Provides detailed chemical data and safety documentation. <a href="#">[6]</a>
ChemicalBook	Website	Varies by listed supplier	Typically 99%	Varies	An online marketplace connecting various Chinese suppliers. <a href="#">[1]</a>
LookChem	Website	Varies by listed supplier	Varies	Varies	A platform listing multiple international suppliers and their pricing. <a href="#">[4]</a>

Stratechem (I) Pvt. Ltd.	Website	Minimum Order Quantity: 50 kg	Not specified	Inquire for price	A manufacturer, exporter, and supplier based in Mumbai, India.[7]
Zhejiang Yangfan New Materials Co., Ltd.	--INVALID- LINK--	Inquire for details	Not specified	Inquire for price	A China- based manufacturer and supplier. [8]

## Applications in Research and Development

**4-Isopropylthiophenol** is a valuable precursor in the synthesis of a wide array of organic molecules. Its primary applications lie in the development of active pharmaceutical ingredients (APIs) and new agrochemicals.[2][3]

- **Pharmaceuticals:** It serves as a key building block in the synthesis of novel therapeutic agents. Researchers utilize its reactive thiol group for various chemical transformations to create complex molecular architectures.[2][3]
- **Agrochemicals:** The compound is an intermediate in the production of pesticides and herbicides.[3]
- **Materials Science:** Ongoing academic research explores the use of **4-Isopropylthiophenol** in the synthesis of novel nanomaterials and polymers.[3]

## Purchasing Workflow for Research Chemicals

The procurement of specialty chemicals like **4-Isopropylthiophenol** for research and development follows a structured process to ensure the acquisition of high-quality materials suitable for experimental work.

*Figure 1: A typical workflow for purchasing research chemicals.*

## Quality Control and Analytical Methods

Ensuring the purity and identity of **4-Isopropylthiophenol** is paramount for the success of research and development activities. Pharmaceutical analysis techniques are crucial for quality control.<sup>[9]</sup>

Key Analytical Techniques for Quality Control:

- High-Performance Liquid Chromatography (HPLC): Used to separate and quantify the components in a mixture, ensuring the purity of the compound.<sup>[10]</sup>
- Gas Chromatography (GC): A high-resolution separation technique for volatile compounds, suitable for assessing purity and detecting residual solvents.<sup>[10]</sup>
- Mass Spectrometry (MS): Determines the molecular weight of the compound, confirming its identity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure of the compound.
- Karl Fischer Titration: A precise method to measure the water content in a sample, which is critical for the stability of the chemical.<sup>[10]</sup>

A lifecycle approach to analytical procedures, as recommended by the United States Pharmacopeia (USP), ensures that the methods used for quality control are robust and consistently provide reliable results. This involves three stages: Procedure Design, Procedure Performance Qualification, and Continued Procedure Performance Verification.<sup>[11]</sup>

## Experimental Protocol: A Note on Sourcing Information

While this guide focuses on the commercial and purchasing aspects of **4-Isopropylthiophenol**, researchers seeking detailed experimental protocols for its use should consult peer-reviewed scientific literature and patent databases. These resources provide specific reaction conditions, characterization data, and safety precautions. The suppliers listed in this guide can often provide references to publications that utilize their products.

## Logical Relationship for Supplier Vetting

The process of selecting a suitable supplier involves a logical progression of steps to mitigate risks and ensure the procurement of a high-quality product.

*Figure 2: A logical flow for vetting chemical suppliers.*

## Conclusion

The commercial availability of **4-Isopropylthiophenol** from a variety of suppliers facilitates its use in innovative research and development. For scientists and drug development professionals, a thorough understanding of the supplier landscape, coupled with a robust purchasing and quality control process, is essential for ensuring the integrity and success of their scientific endeavors. By following the guidelines and workflows outlined in this technical guide, researchers can confidently source high-quality **4-Isopropylthiophenol** for their specific applications.

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